

Technical Profile: 4-Acetyl-3,5-dimethylbenzonitrile

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Compound of Interest

Compound Name: 4'-Cyano-2',6'-dimethylacetophenone

Cat. No.: B8311482

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CAS Registry Number: Referenced as **4'-Cyano-2',6'-dimethylacetophenone** (InChIKey: HZQUAMCVQNXYTQ-UHFFFAOYSA-N)[1]

Executive Summary & Chemical Identity

4-Acetyl-3,5-dimethylbenzonitrile is a specialized aromatic ketone intermediate used primarily in the synthesis of high-value pharmaceutical agents, including HIV non-nucleoside reverse transcriptase inhibitors (NNRTIs) and GPR40 receptor agonists. Its structure is characterized by a benzene core substituted with a nitrile group (electron-withdrawing), an acetyl group (ketone), and two methyl groups that provide significant steric hindrance.[1]

This steric crowding at the 3,5-positions (relative to the nitrile) or 2,6-positions (relative to the acetyl) dictates its unique reactivity profile, making it a challenging but critical "scaffold" for drug design.

Identity Matrix

Parameter	Detail
IUPAC Name	4-Acetyl-3,5-dimethylbenzonitrile
Common Synonyms	4'-Cyano-2',6'-dimethylacetophenone; 1-(4-Cyano-2,6-dimethylphenyl)ethanone
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol
InChIKey	HZQUAMCVQNXYTQ-UHFFFAOYSA-N
SMILES	<chem>CC1=CC(=CC(=C1C(=O)C)C)C#N</chem>
Primary Precursor	4-Bromo-3,5-dimethylbenzonitrile (CAS 75344-77-3)

Synthesis & Production Protocols

The synthesis of 4-acetyl-3,5-dimethylbenzonitrile is non-trivial due to the electronic conflict between the directing groups and the steric bulk of the methyl substituents. Two primary methodologies are established: Friedel-Crafts Acylation (Industrial Route) and Metal-Halogen Exchange (Precision Lab Route).

Method A: Friedel-Crafts Acylation (Scale-Up Route)

This method utilizes 2,6-dimethylbenzonitrile. The methyl groups activate the ring, but the nitrile group strongly deactivates it. However, the 4-position is para to the nitrile and meta to the methyls, making it the electronically favored site for electrophilic attack, despite the deactivation.

Protocol:

- Reagents: 2,6-Dimethylbenzonitrile (1.0 eq), Acetyl Chloride (1.2 eq), Aluminum Chloride (AlCl₃, 1.5 eq).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).
- Procedure:

- Suspend AlCl_3 in dry DCE at 0°C under Argon.
- Add Acetyl Chloride dropwise; stir for 15 min to form the acylium ion complex.
- Add 2,6-Dimethylbenzonitrile slowly.
- Reflux the mixture for 4–6 hours. The steric bulk of the methyl groups prevents ortho-acylation, directing the acetyl group exclusively to the 4-position (para to CN).
- Quench: Pour onto crushed ice/HCl.
- Workup: Extract with DCM, wash with brine, dry over Na_2SO_4 .
- Purification: Recrystallization from Ethanol/Hexane.

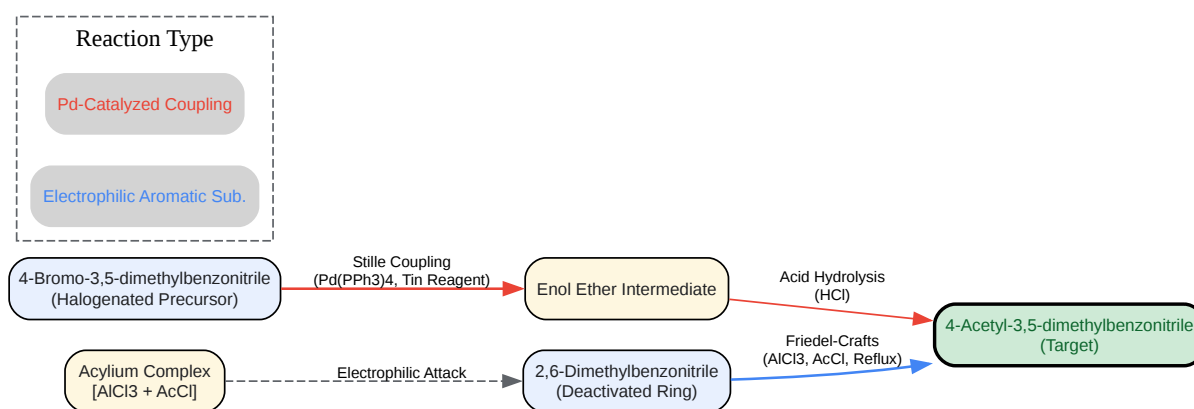
Method B: Palladium-Catalyzed Stille Coupling (Precision Route)

For higher purity and when starting from the halogenated precursor, the Stille coupling or a Lithiation/Acylation sequence is preferred.

Protocol:

- Precursor: 4-Bromo-3,5-dimethylbenzonitrile (CAS 75344-77-3).
- Reagents: Tributyl(1-ethoxyvinyl)tin (1.1 eq), $\text{Pd}(\text{PPh}_3)_4$ (5 mol%).
- Procedure:
 - Dissolve bromide and tin reagent in dry Toluene/Dioxane.
 - Degas with Argon for 20 min.
 - Add catalyst and heat to 100°C for 12–16 hours.
 - Hydrolysis: Treat the intermediate enol ether with 1M HCl to reveal the ketone.
 - Yield: Typically 75–85%.

Visualization of Synthesis Pathways



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Figure 1: Dual synthetic pathways for 4-Acetyl-3,5-dimethylbenzonitrile, highlighting the Industrial Friedel-Crafts route and the Laboratory Stille Coupling route.

Applications in Drug Discovery

This compound serves as a "linchpin" intermediate. The nitrile group provides a handle for heterocycle formation (e.g., triazines, amidines), while the acetyl group allows for condensation reactions (e.g., aldol, hydrazone formation).

Key Therapeutic Areas

- HIV-1 NNRTIs (Diarylpyrimidines):
 - Analogues of Rilpivirine (TMC278) often require substituted benzonitriles. The 3,5-dimethyl pattern locks the conformation of the inhibitor within the NNRTI binding pocket of the viral reverse transcriptase, improving potency against wild-type and mutant strains (e.g., K103N).
- GPR40 Agonists (Diabetes Type 2):

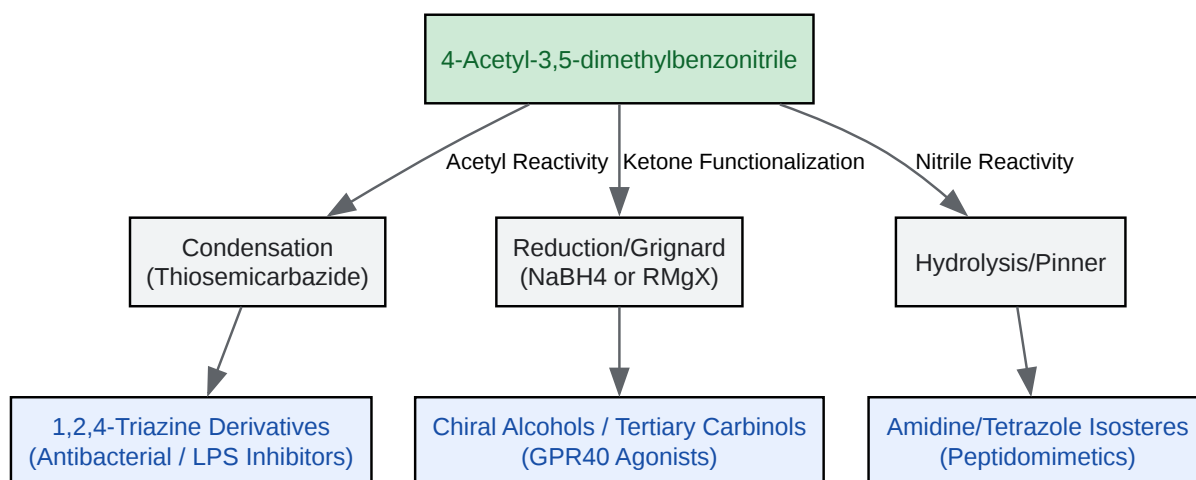
- Used in the synthesis of indanyloxydihydrobenzofuranylacetic acid derivatives. The acetyl group is often converted to a tertiary alcohol or a heterocycle to engage the receptor's polar binding site.
- 1,2,4-Triazine Antibacterials:
 - As described in patent EP2141164A1, the acetyl group is condensed with thiosemicarbazide or similar nucleophiles to form triazine rings, which inhibit bacterial heptose synthesis (LPS pathway).

Structural Logic: Why 3,5-Dimethyl?

The methyl groups at positions 3 and 5 are not merely spectators; they are conformational locks.

- Restricted Rotation: They prevent the free rotation of the phenyl ring when bound to a larger scaffold (like a pyrimidine or triazine).
- Hydrophobic Packing: They fill hydrophobic pockets in enzyme active sites (e.g., the "wing" regions of HIV RT).

Application Workflow



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Figure 2: Divergent synthetic utility of the core scaffold, leading to three distinct pharmaceutical classes.

Analytical Characterization

To validate the synthesis of 4-acetyl-3,5-dimethylbenzonitrile, the following spectroscopic signatures must be confirmed.

Technique	Expected Signal (Approximate)	Structural Assignment
¹ H NMR (CDCl ₃)	δ 2.5–2.6 ppm (s, 3H)	Acetyl methyl group (-COCH ₃)
δ 2.4–2.5 ppm (s, 6H)	Aromatic methyls (Ar-CH ₃)	
δ 7.3–7.5 ppm (s, 2H)	Aromatic protons (H2, H6)	
IR Spectroscopy	~2220–2230 cm ⁻¹	Nitrile (C≡N) stretch
~1680–1690 cm ⁻¹	Ketone (C=O) stretch (Conjugated)	
MS (ESI/GC)	m/z 173 [M] ⁺	Molecular Ion

Note on NMR: The aromatic signal will appear as a singlet because the two aromatic protons are chemically equivalent due to the plane of symmetry passing through the C1-C4 axis.

References

- Benchchem. **4'-Cyano-2',6'-dimethylacetophenone** (Product Profile & Synthesis). Retrieved from Benchchem Database. [Link](#)
- European Patent Office. New 1,2,4-triazine derivatives and biological applications thereof (EP2141164A1). Google Patents.[2] [Link](#)
- World Intellectual Property Organization. New indanyloxydihydrobenzofuranylacetic acid derivatives and their use as GPR40 receptor agonists (WO2013144098A1). Google Patents. [2] [Link](#)

- National Center for Biotechnology Information. 4-Bromo-3,5-dimethylbenzonitrile (Precursor Data). PubChem Compound Summary. [Link](#)

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Sources

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- 2. EP2141164A1 - New 1,2,4-triazine derivatives and biological applications thereof - Google Patents [\[patents.google.com\]](#)
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